

Mandelic Acid-¹³C₈: A Comprehensive Technical Guide for Researchers

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Compound of Interest		
Compound Name:	Mandelic Acid-13C8	
Cat. No.:	B15557791	Get Quote

Introduction: Mandelic acid (α-hydroxyphenylacetic acid) is an aromatic alpha-hydroxy acid (AHA) widely utilized in the pharmaceutical and cosmetic industries for its antimicrobial and exfoliating properties.[1][2] Its isotopically labeled form, Mandelic Acid-¹³C₈, serves as a crucial tool in metabolic research, drug metabolism studies, and as an internal standard for mass spectrometry-based quantitative analysis. This guide provides an in-depth overview of the chemical properties, a detailed synthesis protocol, and relevant biological pathways associated with Mandelic Acid-¹³C₈.

Chemical and Physical Properties

Mandelic Acid-¹³C₈ is a white crystalline solid.[1] The primary difference between the labeled and unlabeled compound is its molecular weight, which is increased by the incorporation of eight ¹³C atoms. Other physical properties such as melting point, boiling point, and solubility are expected to be nearly identical to the unlabeled mandelic acid.[1]

Table 1: Physicochemical Properties of Mandelic Acid-13C8 and Unlabeled Mandelic Acid



Property	Mandelic Acid-13C8	Unlabeled Mandelic Acid
Molecular Formula	¹³ С ₈ Н ₈ О ₃	СвНвОз[1]
Molecular Weight	160.09 g/mol [3]	152.15 g/mol [4]
Appearance	White Crystalline Solid	White Crystalline Powder[1]
Melting Point	Not specified, expected ~119 °C (racemic), 132-135 °C (optically pure)	119 °C (racemic), 132-135 °C (optically pure)[1]
Boiling Point	Not specified, expected ~321.8 °C	321.8 °C[1]
Solubility	Not specified	Soluble in water and polar organic solvents[1]

Synthesis of Mandelic Acid-13C8

The synthesis of Mandelic Acid-¹³C₈ is most commonly achieved through the hydrolysis of mandelonitrile, which is formed from a ¹³C-labeled benzaldehyde precursor.[5][6] The following protocol outlines a typical laboratory-scale synthesis.

Experimental Protocol: Synthesis from Benzaldehyde¹³C₆

This two-step synthesis involves the formation of a cyanohydrin intermediate from Benzaldehyde-¹³C₆, followed by acid-catalyzed hydrolysis to yield Mandelic Acid-¹³C₈.

Step 1: Synthesis of Mandelonitrile-13C7

- Reaction Setup: In a well-ventilated fume hood, a solution of sodium cyanide (NaCN) in water is prepared in a round-bottom flask equipped with a magnetic stirrer and an addition funnel. The flask is cooled in an ice bath.
- Addition of Benzaldehyde-¹³C₆: Benzaldehyde-¹³C₆ is added to the stirred sodium cyanide solution.



- Formation of the Bisulfite Adduct: A saturated solution of sodium bisulfite (NaHSO₃) is added dropwise to the mixture.[5] The temperature should be maintained below 10 °C during this addition.
- Isolation of Mandelonitrile-¹³C₇: Upon completion of the reaction, the oily layer of mandelonitrile is separated. The aqueous layer is extracted with a suitable organic solvent (e.g., benzene or diethyl ether) to recover any dissolved product. The organic extracts are combined with the initial oil.

Step 2: Hydrolysis to Mandelic Acid-13C8

- Acid Hydrolysis: The crude Mandelonitrile-¹³C₇ is immediately treated with concentrated hydrochloric acid (HCl).[5]
- Reaction and Evaporation: The mixture is allowed to stand at room temperature and then heated on a steam bath to drive the hydrolysis and remove excess water and HCl.
- Purification: The resulting solid mixture, containing Mandelic Acid-13C8 and ammonium chloride, is purified by extraction with a hot organic solvent like benzene or diethyl ether, in which mandelic acid is soluble while ammonium chloride is not.[5]
- Crystallization: The solvent is evaporated, and the crude Mandelic Acid-13C8 is recrystallized from water or another suitable solvent to yield the pure product.



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Synthesis of Mandelic Acid-13C8 from Benzaldehyde-13C6.

Biological Significance and Metabolic Pathways

Mandelic acid is a metabolite in several biological pathways. It is produced from the breakdown of styrene and ethylbenzene, making its detection in urine a biomarker for exposure to these







industrial chemicals.[1]

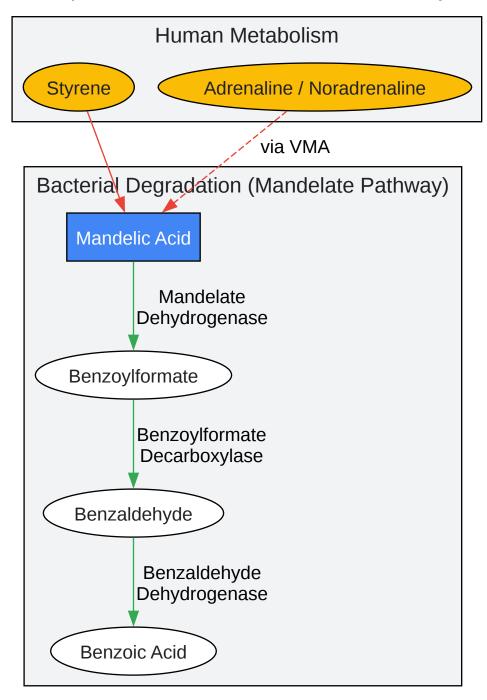
In bacteria, particularly Pseudomonas putida, mandelic acid is degraded through the mandelate pathway.[7][8] This pathway involves several key enzymes:

- Mandelate Racemase: Interconverts the (R)- and (S)-enantiomers of mandelic acid.[1]
- (S)-Mandelate Dehydrogenase: Oxidizes (S)-mandelate to benzoylformate.
- Benzoylformate Decarboxylase: Converts benzoylformate to benzaldehyde.
- Benzaldehyde Dehydrogenase: Oxidizes benzaldehyde to benzoate, which then enters downstream catabolic pathways.

Additionally, mandelic acid is a downstream metabolite of adrenaline and noradrenaline and can be formed from phenylpyruvic acid.[1]



Simplified Mandelic Acid Metabolic Pathways



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Simplified overview of Mandelic Acid metabolism.

Conclusion



Mandelic Acid-¹³C₈ is an indispensable tool for researchers in drug development and metabolic analysis. Its synthesis from commercially available labeled precursors is straightforward, following established organic chemistry principles. Understanding its chemical properties and biological context is essential for its effective application in scientific research.

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